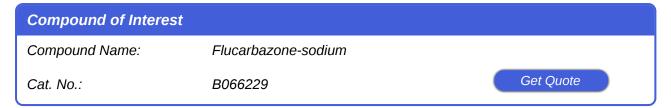


Field Trial Protocols for Assessing Flucarbazone-Sodium Performance

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for conducting field trials to evaluate the performance of **Flucarbazone-sodium**, a selective post-emergence herbicide. **Flucarbazone-sodium** is utilized for the control of grass and broadleaf weeds in wheat crops, including durum and spring wheat.[1][2] Its mode of action is the inhibition of the enzyme acetolactate synthase (ALS), which is crucial for the biosynthesis of branched-chain amino acids in susceptible plants. [2][3]

Data Presentation

The following tables summarize quantitative data from various field trials, demonstrating the efficacy of **Flucarbazone-sodium** on key weed species and its impact on wheat yield.

Table 1: Efficacy of **Flucarbazone-sodium** on Wild Oat (Avena fatua)



| Application Rate (g a.i./ha) | Weed Growth Stage | % Control of Wild Oat | Reference |
|---------------------------------|----------------------|----------------------------------|-----------|
| 8.18 | 2-3 leaf | GR₅₀ (Susceptible Population) | [4] |
| 15 | Not Specified | >85% | [5] |
| 30 | Not Specified | >90% | [5] |
| 47.91 | 2-3 leaf | GR₅₀ (Resistant Population) | [4] |

^{*}GR₅₀: The dose required to reduce plant growth by 50%.

Table 2: Efficacy of Flucarbazone-sodium on Various Weed Species in Spring Wheat

| Weed Species | Application Rate (g a.i./ha) | % Control | Days After Treatment (DAT) | Reference |
|--|---------------------------------|-----------------------|----------------------------------|-----------|
| Green Foxtail (Setaria viridis) | 15 | Data not specified | Not Specified | [5] |
| Kochia (Kochia scoparia) | Not Specified | 83% (in tank- mix) | 34 | [6] |
| Wild Buckwheat (Polygonum convolvulus) | Not Specified | 68% (in tank- mix) | 34 | [6] |
| Tame Buckwheat | Not Specified | 79% (in tank- mix) | 30 | [7] |

Table 3: Impact of Flucarbazone-sodium on Spring Wheat Yield



| Treatment | Application Rate (g a.i./ha) | Wheat Yield (bu/A) | Reference |
|---|---------------------------------|---|-----------|
| Untreated Check | 0 | Data not specified | [6] |
| Flucarbazone-sodium (as part of a tank-mix) | Not Specified | Yields were similar across effective herbicide treatments | [6][7] |

Experimental Protocols

Detailed methodologies for conducting field trials to assess the performance of **Flucarbazone-sodium** are provided below. These protocols are designed to ensure robust and reliable data collection.

Protocol 1: Evaluating the Efficacy of Flucarbazonesodium on Grass and Broadleaf Weeds

- 1. Objective: To determine the dose-dependent efficacy of post-emergence application of **Flucarbazone-sodium** on key weed species in spring wheat.
- 2. Experimental Design:
- Trial Layout: Randomized Complete Block Design (RCBD) with a minimum of four replications.[8]
- Plot Size: Minimum of 10 ft by 24 ft to allow for representative weed populations and minimize edge effects.[9]
- Treatments:
 - Untreated Control (weedy check).
 - Flucarbazone-sodium at a range of application rates (e.g., 15, 30, and 60 g a.i./ha). It is recommended to include a rate that is twice the proposed label rate for crop tolerance assessment.[8]
 - A commercial standard herbicide for comparison.



3. Site Selection and Preparation:

- Select a field with a known history of uniform infestation of target weeds such as wild oat (Avena fatua), green foxtail (Setaria viridis), kochia (Kochia scoparia), or wild buckwheat (Polygonum convolvulus).
- Ensure uniform soil type and fertility across the trial area.
- Prepare the seedbed according to local agricultural practices for spring wheat.
- 4. Crop and Weed Management:
- Crop: Sow a certified spring wheat variety at a locally recommended seeding rate.
- Weed Growth Stage: Apply treatments when the target grass weeds are at the 1-4 leaf stage and broadleaf weeds are at the 2-6 leaf stage for optimal control.[10]

5. Herbicide Application:

- Equipment: Use a calibrated research plot sprayer with flat-fan nozzles to ensure uniform coverage. A spray volume of 10 gallons per acre at 30 psi is recommended.[9]
- Adjuvant: Include a non-ionic surfactant (NIS) at a concentration of 0.25% v/v unless the product label specifies otherwise.[10]
- Application Timing: Apply post-emergence when the wheat crop is at the 1-4 leaf, 2 tiller stage.[10] Note the environmental conditions at the time of application, including air temperature, relative humidity, and wind speed.[6]

6. Data Collection:

- Weed Control Efficacy: Visually assess the percentage of weed control for each species at 7,
 14, 21, and 28 days after treatment (DAT) compared to the untreated control plots.
- Weed Biomass: At 28 DAT, collect above-ground weed biomass from a designated quadrat within each plot. Dry the biomass to a constant weight and record.



- Crop Injury: Visually assess crop injury (phytotoxicity) at 7, 14, and 21 DAT using a scale of 0% (no injury) to 100% (crop death).
- 7. Statistical Analysis:
- Analyze the data using Analysis of Variance (ANOVA).
- Use a suitable mean separation test (e.g., Tukey's HSD) to determine significant differences between treatment means at a significance level of p < 0.05.

Protocol 2: Assessing Wheat Crop Tolerance to Flucarbazone-sodium

- 1. Objective: To evaluate the tolerance of different spring wheat varieties to post-emergence applications of **Flucarbazone-sodium**.
- 2. Experimental Design:
- Trial Layout: Split-plot design with wheat varieties as the main plots and herbicide treatments as the sub-plots, with at least four replications.
- Plot Size: As per Protocol 1.
- Treatments:
 - Untreated Control.
 - Flucarbazone-sodium at the recommended label rate.
 - Flucarbazone-sodium at twice the recommended label rate to assess the margin of crop safety.[8]
- 3. Site Selection and Crop Management:
- Select a relatively weed-free site to minimize the confounding effects of weed competition on crop growth.
- Sow a range of commercially relevant spring wheat varieties.



4. Herbicide Application:

 Apply treatments at the recommended crop stage as specified on the product label (typically 1-4 leaf, 2 tillers).[10]

5. Data Collection:

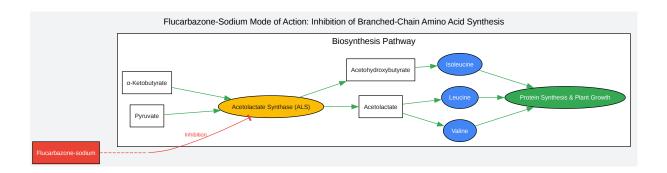
- Crop Injury: Visually assess phytotoxicity symptoms such as stunting, chlorosis, and necrosis at 7, 14, and 21 DAT.
- Plant Height: Measure the height of ten randomly selected wheat plants per plot at key growth stages.
- Crop Yield: Harvest the entire plot using a small-plot combine and determine the grain yield, adjusted for moisture content.
- Yield Components: If required, collect subsamples to determine yield components such as thousand-kernel weight and the number of spikes per unit area.

6. Statistical Analysis:

- Analyze the data using ANOVA for a split-plot design.
- Determine the significance of the main effects (variety and herbicide treatment) and their interaction.

Mandatory Visualization

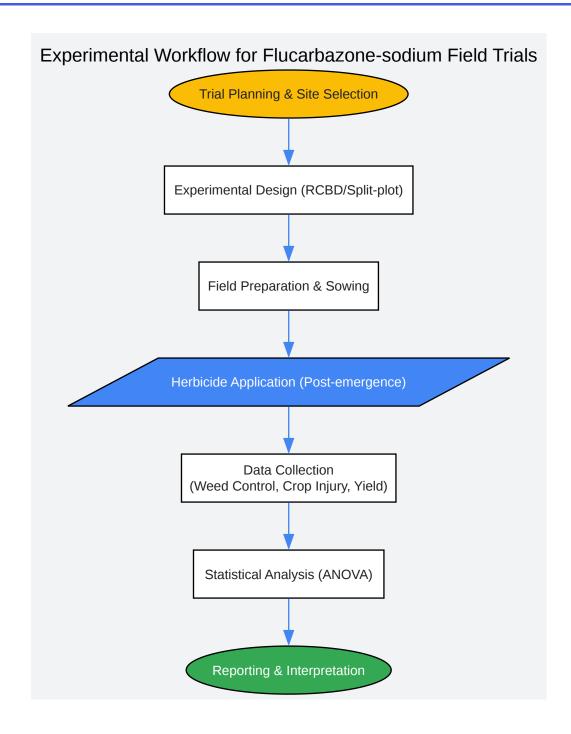




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Caption: **Flucarbazone-sodium** inhibits the ALS enzyme, blocking amino acid synthesis and plant growth.





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Caption: A generalized workflow for conducting **Flucarbazone-sodium** herbicide field trials.

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